

# octyl silanetriol solubility in common solvents

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## Compound Focus: Silanetriol, octyl-

CAS No.: 31176-12-2

Cat. No.: S1900807

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## Molecular Properties of Octyl Silanetriol

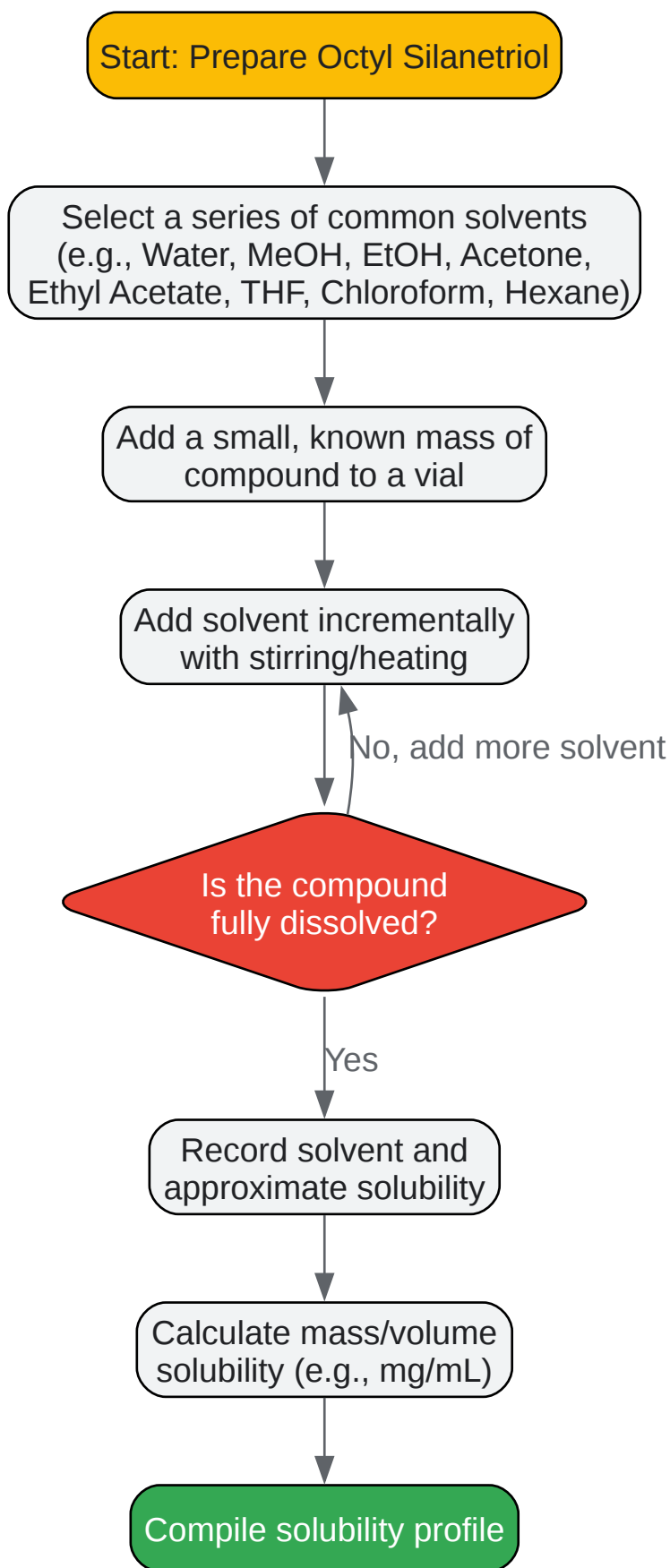
The table below summarizes the key identified properties of octyl silanetriol (CAS 31176-12-2) from the search results.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>20</sub> O <sub>3</sub> Si [1] [2]
IUPAC Name	trihydroxy(octyl)silane [1]
Molecular Weight	192.33 g/mol [1] [2]
SMILES	CCCCCCCCSi(O)(O)O [1]
XLogP3	1.3 (Predicted) [1]
Polar Surface Area	60.7 Å <sup>2</sup> [1]
Hydrogen Bond Donor Count	3 [1]
Hydrogen Bond Acceptor Count	3 [1]

## Predicting Solubility & Experimental Guidance

The molecular structure of octyl silanetriol, featuring a long **hydrophobic octyl chain** and a **hydrophilic, hydrogen-bonding silanetriol head**, makes it an **amphiphilic** molecule [1]. This structure provides clear clues about its solubility, even in the absence of explicit data.

- **Solubility Predictions:** Based on its properties, you can expect:
  - **Good solubility** in moderately polar organic solvents like **dichloromethane, chloroform, ethyl acetate, and tetrahydrofuran (THF)**.
  - **Limited solubility** in very non-polar solvents like **hexane or heptane**.
  - **Low solubility** in water, though it may form colloidal dispersions due to its amphiphilic nature.
- **Experimental Protocol for Determining Solubility** Since quantitative data is lacking, you can determine solubility experimentally using a standard workflow. The diagram below outlines this process.



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**Diagram 1:** A workflow for the experimental determination of a compound's solubility in various solvents.

#### Procedure Notes:

- **Solvent Selection:** Test a range of solvents from polar to non-polar.
- **Stirring/Heating:** Gently heat the vial in a water bath ( $\leq 50^{\circ}\text{C}$ ) if the compound does not dissolve at room temperature. **Note:** Silanetriols can be susceptible to condensation reactions upon heating [1].
- **Observation:** "Fully dissolved" means a clear, particle-free solution.
- **Quantification:** The solubility is calculated as the mass of compound dissolved per unit volume of solvent at the point of complete dissolution.

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## References

1. Buy Silanetriol, octyl- | 31176-12-2 [smolecule.com]
2. , Silanetriol - | C<sub>8</sub>H<sub>20</sub>O<sub>3</sub>Si | CID 11564621 - PubChem octyl [pubchem.ncbi.nlm.nih.gov]

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